

Technical Guide: Dimethyl 4-hydroxypyridine-2,6-dicarboxylate

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Compound of Interest

Compound Name: *dimethyl 4-hydroxypyridine-2,6-dicarboxylate*

CAS No.: 19872-91-4

Cat. No.: B178299

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CAS Number: 19872-91-4

This technical guide provides a comprehensive overview of **dimethyl 4-hydroxypyridine-2,6-dicarboxylate**, including its chemical and physical properties, a detailed synthesis protocol, and its potential applications in research and development, particularly within the pharmaceutical and chemical industries.

Chemical and Physical Properties

Dimethyl 4-hydroxypyridine-2,6-dicarboxylate is a pyridine derivative with two methoxycarbonyl groups at positions 2 and 6, and a hydroxyl group at position 4. Its chemical structure and properties make it a valuable intermediate in organic synthesis.

Property	Value	Source
CAS Number	19872-91-4	[1][2]
Molecular Formula	C ₉ H ₉ NO ₅	[2]
Molecular Weight	211.17 g/mol	[2]
Boiling Point	349 °C at 760 mmHg	[1]
Physical Form	Solid	[3]
Purity	98%	[3]
Storage	Room temperature, dry, sealed	[1][3]
Synonyms	Dimethyl 4-oxo-1,4-dihydro-2,6-pyridinedicarboxylate	[3]
pKa (Predicted)	6.58 ± 0.23	[2]

Synthesis Protocol

A likely synthetic route to **dimethyl 4-hydroxypyridine-2,6-dicarboxylate** involves a two-step process: the synthesis of its precursor, 4-hydroxypyridine-2,6-dicarboxylic acid, followed by a Fischer esterification to yield the final product.

Step 1: Synthesis of 4-Hydroxypyridine-2,6-dicarboxylic acid

This procedure is based on the reaction of dimethyl oxalate and acetone.[4]

Materials:

- Dimethyl oxalate
- Acetone
- Sodium ethoxide solution in ethanol (20%)
- Ethanol

- Concentrated hydrochloric acid
- Ammonium hydroxide
- Activated carbon
- Ice

Procedure:

- In a three-necked flask equipped with a reflux condenser and a drying tube, add 102 g of a 20% sodium ethoxide ethanol solution and stir well.
- In a separate flask, mix 8.54 g of acetone and 36.6 g of dimethyl oxalate. Add ethanol dropwise at room temperature until the dimethyl oxalate is completely dissolved.
- Add the acetone/dimethyl oxalate/ethanol mixture dropwise to the sodium ethoxide solution. The reaction mixture will gradually turn yellow.
- When approximately 75% of the mixture has been added, heat the reaction to 70 °C.
- After the addition is complete, continue stirring for 2 hours to obtain a yellow viscous paste.
- Cool the system to 0-5 °C and add 52 mL of concentrated hydrochloric acid and 40 g of crushed ice to adjust the pH to 7, then filter.
- Add 60 mL of concentrated hydrochloric acid to the filtrate and heat to 100 °C for 5-10 hours.
- Cool the solution to 5 °C, add 155 mL of ice water, stir, and filter the precipitate.
- Wash the solid with a small amount of ice water. The solid can be decolorized with activated carbon and recrystallized.
- To 21.1 g of the recrystallized solid, cool to 0 °C and add 145 mL of ammonia water dropwise.
- Allow the suspension to warm to room temperature and stir for 48 hours.

- Remove excess ammonia under reduced pressure.
- Add 60 mL of water, decolorize with activated carbon by heating, and filter while hot.
- Adjust the filtrate's pH to 1 with concentrated hydrochloric acid to obtain a white precipitate.
- Cool the system to 0-5 °C, filter the precipitate, and wash with a small amount of ice water.
- The resulting solid is 4-hydroxypyridine-2,6-dicarboxylic acid.

Step 2: Fischer Esterification to Dimethyl 4-hydroxypyridine-2,6-dicarboxylate

This is a general procedure for the esterification of pyridine carboxylic acids and would be adapted for 4-hydroxypyridine-2,6-dicarboxylic acid.^{[5][6]}

Materials:

- 4-Hydroxypyridine-2,6-dicarboxylic acid (from Step 1)
- Methanol (large excess, to act as solvent and reagent)
- Strong acid catalyst (e.g., sulfuric acid, H₂SO₄)

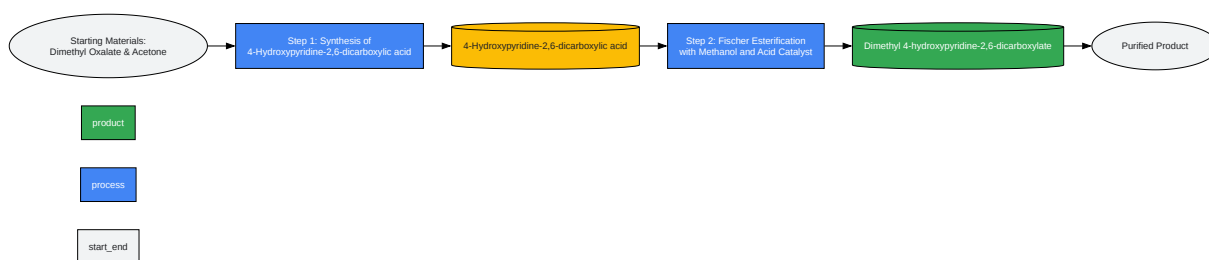
Procedure:

- Suspend the 4-hydroxypyridine-2,6-dicarboxylic acid in a large excess of methanol.
- Carefully add a catalytic amount of concentrated sulfuric acid to the mixture.
- Heat the reaction mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Neutralize the acid catalyst carefully with a base (e.g., sodium bicarbonate solution).
- Remove the excess methanol under reduced pressure.

- The resulting crude product can be purified by recrystallization or column chromatography to yield pure **dimethyl 4-hydroxypyridine-2,6-dicarboxylate**.

Experimental Workflow

The following diagram illustrates the proposed two-step synthesis of **dimethyl 4-hydroxypyridine-2,6-dicarboxylate**.



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Proposed synthesis workflow for **dimethyl 4-hydroxypyridine-2,6-dicarboxylate**.

Applications in Drug Development and Research

Dimethyl 4-hydroxypyridine-2,6-dicarboxylate serves as a key intermediate in the synthesis of various organic molecules.^[1] Its structural features are of interest to medicinal chemists and drug development professionals.

- **Pharmaceutical Intermediate:** This compound is utilized in the production of more complex molecules for pharmaceutical applications, including potential antiviral and antibacterial agents.^[1] The pyridine scaffold is a common motif in many biologically active compounds.^[7]
- **Enzyme Inhibitor Design:** The structure of **dimethyl 4-hydroxypyridine-2,6-dicarboxylate** can mimic biologically active pyridine derivatives, making it a candidate for the design of enzyme inhibitors.^[1]
- **Coordination Chemistry:** The presence of nitrogen and oxygen atoms allows for chelation with metal ions, making it useful in the development of coordination compounds and in catalysis.^{[1][8]}

While the general utility of this compound and its structural class is recognized, specific examples of its incorporation into named drug candidates or its effects on specific biological signaling pathways are not readily available in the current literature. Further research is needed to fully elucidate its biological activity and potential therapeutic applications.

Safety Information

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Users should consult the full Safety Data Sheet (SDS) from their supplier before handling this compound.

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